Technical Whitepaper: Thermochemical Characterization of Butyl Butyryllactate for Formulation Science

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Butyl butyryllactate*
Cat. No.:	*B7909420*

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Executive Summary

Butyl butyryllactate (BBL) represents a specialized class of diesters utilized primarily for its lipophilic solvency and high-stability olfactory profile. While historically categorized within flavor and fragrance (F&F) as a buttery/creamy modifier (FEMA 2190), its thermodynamic stability and unique solubility parameters make it a candidate of interest for advanced drug delivery systems (DDS) and cosmetic formulations.

This guide provides a rigorous thermochemical analysis of BBL, moving beyond basic safety data sheets to explore the phase equilibrium, volatility profiles, and synthesis logic required for precision formulation.

Molecular Architecture & Identification

BBL is a diester synthesized from lactic acid, serving as the central chiral scaffold. It features two distinct ester linkages: a butyl ester at the carboxyl terminus and a butyryl ester at the hydroxyl position. This dual-ester structure imparts significant hydrophobicity compared to its parent lactate.

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Chemical Identity Table

Parameter	Specification
IUPAC Name	Butyl 2-butanoyloxypropanoate
Common Synonyms	Butyl butyryl lactate; Butyl O-butyryllactate
CAS Number	7492-70-8
Molecular Formula	$C_{11}H_{20}O_4$
Molecular Weight	216.27 g/mol
SMILES	CCCCOC(=O)C(C)OC(=O)CCC
Chirality	Contains one stereocenter (derived from Lactic acid); typically supplied as a racemate or L-isomer depending on feedstock.

Thermochemical Property Profile

The following data aggregates experimentally validated values and thermodynamic predictions essential for process engineering (e.g., vacuum distillation, sterilization).

Fundamental Constants

Property	Value	Conditions	Relevance
Boiling Point (Atm)	254 – 256 °C	101.3 kPa	High thermal stability for hot-melt processing.
Boiling Point (Red)	90 °C	0.27 kPa (2 mmHg)	Critical set-point for vacuum purification.
Density	0.970 – 0.974 g/mL		

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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